

Optimizing temperature and pressure for calcium bisulfite pulping

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Compound of Interest

Compound Name: Calcium bisulfite

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Technical Support Center: Optimizing Calcium Bisulfite Pulping

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in **calcium bisulfite** pulping experiments.

Troubleshooting Guide

This guide addresses common issues encountered during **calcium bisulfite** pulping, offering potential causes and solutions in a straightforward question-and-answer format.

Question: Why is my pulp yield lower than expected?

Answer:

Low pulp yield in **calcium bisulfite** pulping can be attributed to several factors:

- **Excessive Cooking Temperature or Time:** Higher temperatures and longer cooking times can lead to the degradation of cellulose and hemicellulose, reducing the overall pulp yield.^[1] The acidic nature of the sulfite process can hydrolyze cellulose, and this effect is exacerbated at elevated temperatures.^[1]

- **High Acidity (Low pH):** A highly acidic cooking liquor can accelerate the hydrolysis of carbohydrates, leading to a lower yield.[\[2\]](#)
- **Inadequate Chip Quality:** The use of wood chips with a high percentage of bark or resinous woods can result in lower yields as these components are not effectively pulped by the sulfite process.[\[3\]](#)

Solution:

- Carefully control the cooking temperature and time to stay within the optimal range for the specific wood species being used.
- Monitor and adjust the pH of the cooking liquor to avoid excessively acidic conditions.
- Ensure proper wood chip preparation, including debarking and selection of suitable wood species.

Question: What causes a high kappa number in my pulp?

Answer:

A high kappa number indicates a high residual lignin content in the pulp, which can be caused by:

- **Insufficient Cooking Temperature or Time:** The delignification process is time and temperature-dependent. If the cooking cycle is too short or the temperature is too low, lignin will not be sufficiently removed.
- **Poor Penetration of Cooking Liquor:** If the cooking liquor does not fully penetrate the wood chips, the delignification will be incomplete, resulting in a higher kappa number.[\[4\]](#)
- **Lignin Condensation:** At excessively high temperatures, lignin can undergo condensation reactions, forming structures that are difficult to remove during the pulping process. This can lead to a phenomenon known as "black cook."[\[5\]](#)
- **High pH:** While the sulfite process is acidic, a pH that is too high (closer to neutral) can slow down the delignification reactions.

Solution:

- Optimize the cooking temperature and time to ensure complete delignification without causing excessive carbohydrate degradation.
- Ensure thorough impregnation of the wood chips with the cooking liquor before starting the cooking process.
- Avoid excessively high cooking temperatures that can lead to lignin condensation.
- Maintain the cooking liquor pH within the optimal acidic range for sulfite pulping.[\[1\]](#)[\[6\]](#)

Question: Why does my pulp have poor strength properties?

Answer:

Reduced pulp strength is a common issue and can be linked to:

- Cellulose Degradation: The acidic conditions of sulfite pulping can lead to the hydrolysis of cellulose chains, resulting in weaker fibers. This degradation is more severe at higher temperatures and lower pH.[\[1\]](#)
- Over-cooking: Extending the cooking time or using excessively high temperatures to achieve a very low kappa number can lead to significant cellulose degradation and weaker pulp.
- Mechanical Damage: Excessive mechanical treatment during or after pulping can physically damage the fibers, reducing their strength.

Solution:

- Optimize cooking conditions (temperature, time, and pH) to achieve the desired level of delignification while minimizing cellulose degradation.
- Avoid over-cooking the pulp. It may be beneficial to accept a slightly higher kappa number to preserve fiber strength.
- Handle the pulp gently during all processing stages to prevent mechanical damage.

Frequently Asked Questions (FAQs)

What is the typical temperature and pressure range for **calcium bisulfite** pulping?

The typical temperature range for **calcium bisulfite** pulping is 130°C to 160°C.[1][6] The pressure is generally maintained between 5 and 7 bar.[7]

How do temperature and pressure affect the pulping process?

Temperature and pressure are critical parameters that influence the rate of delignification and the quality of the resulting pulp.

- Temperature: Increasing the temperature accelerates the delignification process. However, excessively high temperatures can lead to decreased pulp yield and strength due to the degradation of carbohydrates and lignin condensation.[5][8]
- Pressure: The pressure in the digester is primarily the vapor pressure of the cooking liquor at the operating temperature. It is important for ensuring that the cooking liquor penetrates the wood chips effectively and that the sulfur dioxide remains in solution.

What is the role of **calcium bisulfite** in the pulping process?

Calcium bisulfite, in combination with sulfurous acid, is the active chemical in the **calcium bisulfite** pulping process. It reacts with lignin in the wood, converting it into soluble lignosulfonates that can be washed away, thereby liberating the cellulose fibers.[1][3]

Which wood species are suitable for **calcium bisulfite** pulping?

The sulfite process is best suited for pulping softwoods with low resin content, such as spruce, balsam fir, and hemlock.[3] It is generally not well-suited for highly resinous woods like pine or for many hardwoods.

Data Presentation

Table 1: Effect of Temperature and Pressure on **Calcium Bisulfite** Pulp Properties

Temperature (°C)	Pressure (bar)	Cooking Time (hours)	Pulp Yield (%)	Kappa Number
130	5	8	52	35
140	6	6	50	25
150	7	5	48	18
160	7	4	45	12

Note: This table presents representative data to illustrate the general trends. Actual results will vary depending on the wood species, chip quality, and specific cooking conditions.

Experimental Protocols

Standard Method for **Calcium Bisulfite** Pulping of Wood Chips

This protocol outlines a general procedure for laboratory-scale **calcium bisulfite** pulping.

1. Wood Chip Preparation:

- Start with debarked and uniformly sized wood chips (e.g., 20 x 20 x 5 mm).
- Determine the moisture content of the wood chips to accurately calculate the oven-dry weight.

2. Cooking Liquor Preparation:

- Prepare the **calcium bisulfite** cooking liquor by absorbing sulfur dioxide gas into a slurry of calcium hydroxide or calcium carbonate.
- Analyze the liquor to determine the concentrations of total, free, and combined sulfur dioxide according to TAPPI T 604 cm-22.[9]

3. Pulping (Digestion):

- Place a known weight of wood chips (e.g., 200 g oven-dry equivalent) into a laboratory digester.

- Add the prepared cooking liquor to achieve the desired liquor-to-wood ratio (e.g., 4:1).
- Seal the digester and begin heating to the target temperature (e.g., 140°C).
- Maintain the target temperature and pressure for the specified cooking time (e.g., 6 hours).

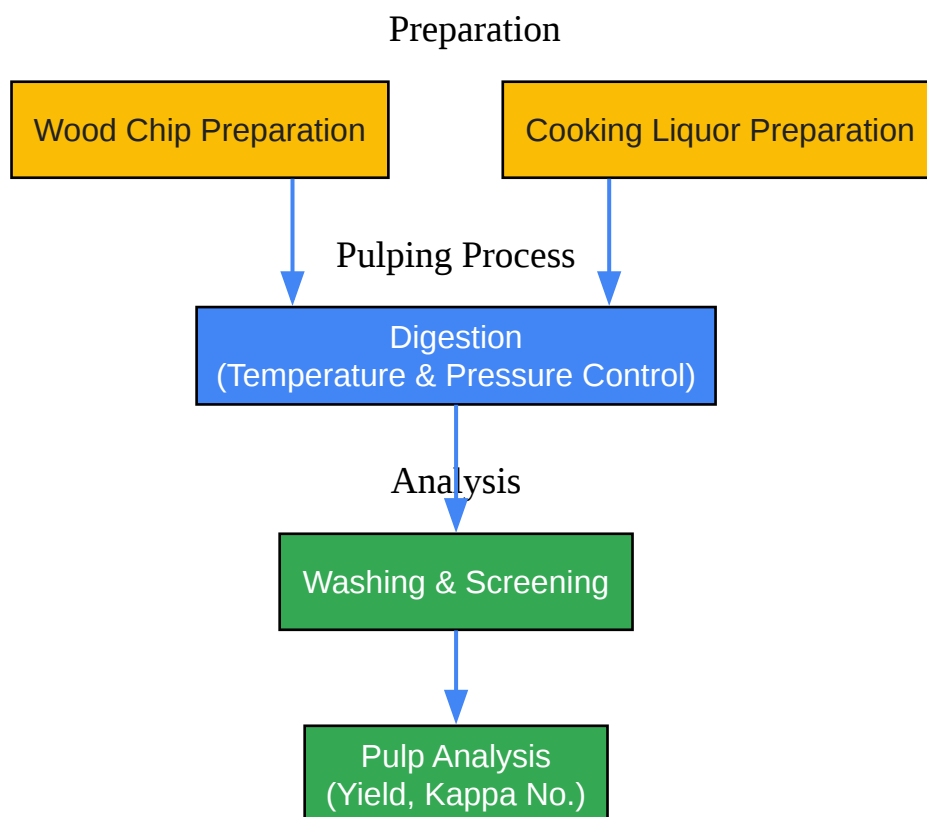
4. Pulp Washing and Screening:

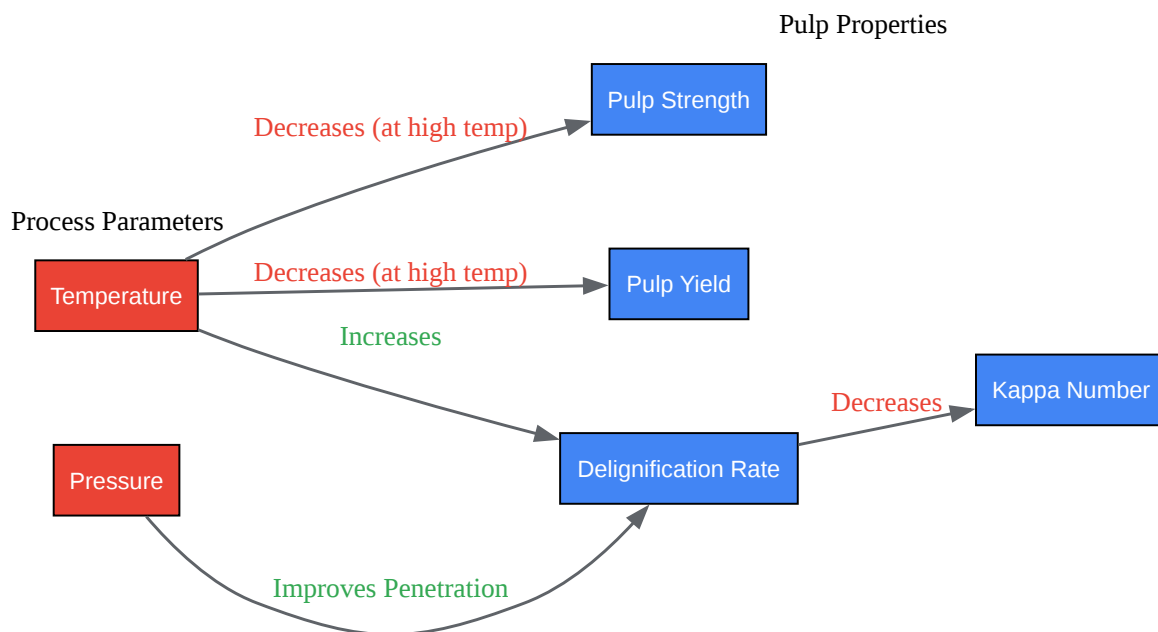
- At the end of the cook, relieve the pressure and collect the pulp and spent liquor.
- Wash the pulp thoroughly with hot water to remove the spent liquor and dissolved lignin.
- Screen the washed pulp to remove any uncooked wood chips (shives) and other debris.

5. Pulp Analysis:

- Determine the total pulp yield as the oven-dry weight of the screened pulp expressed as a percentage of the initial oven-dry wood weight.
- Measure the kappa number of the pulp according to TAPPI T 236 om-22 to determine the residual lignin content.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Determine the acid-insoluble lignin content according to TAPPI T 222 om-21.[\[9\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- If required, determine the copper number as an indicator of cellulose degradation, following a suitable standard method, noting that TAPPI T 430 is not suitable for pulps containing calcium sulfite.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Visualizations





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References

- 1. Sulfite process - Wikipedia [en.wikipedia.org]
- 2. pulpanpaper-technology.com [pulpanpaper-technology.com]
- 3. printwiki.org [printwiki.org]
- 4. diva-portal.org [diva-portal.org]
- 5. diva-portal.org [diva-portal.org]
- 6. webstore.ansi.org [webstore.ansi.org]

- 7. fullstandards.com [fullstandards.com]
- 8. researchgate.net [researchgate.net]
- 9. standards.globalspec.com [standards.globalspec.com]
- 10. ipstesting.com [ipstesting.com]
- 11. Kappa number of pulp TAPPI/ANSI T 236 om-13 - T 236 om-22 [imisrise.tappi.org]
- 12. tappi.org [tappi.org]
- 13. webstore.ansi.org [webstore.ansi.org]
- 14. TAPPI/ANSI T 222 om:2002(R2021) Acid-insoluble lignin in wood and pul [shop.standards.ie]
- 15. intertekinform.com [intertekinform.com]
- 16. intertekinform.com [intertekinform.com]
- 17. webstore.ansi.org [webstore.ansi.org]
- 18. Copper number of pulp, paper, and paperboard , Test Method T 430 cm-22 [imisrise.tappi.org]
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